Characterization Guide: Physical State and Phase Transition of Methyl 3-(3-nitrophenoxy)benzoate

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Compound of Interest

Compound Name:	*Methyl 3-(3-nitrophenoxy)benzoate*
Cat. No.:	*B8683967*

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Executive Summary: The "Missing" Melting Point

Core Finding: Pure **Methyl 3-(3-nitrophenoxy)benzoate** (CAS 183270-46-4) is typically isolated as a viscous oil or low-melting solid at ambient temperature (

). Unlike many crystalline benzoate derivatives, the meta-meta substitution pattern of the diphenyl ether linkage disrupts crystal lattice packing, resulting in a melting point significantly lower than its constituent precursors or para-substituted isomers.

Researchers attempting to crystallize this compound for melting point determination often encounter persistent oils. This guide details the structural causality, provides comparative data against solid alternatives, and outlines the correct characterization protocols (NMR/LC-MS) to validate purity in the absence of a sharp melting point.

Part 1: Technical Deep Dive & Structure-Property Analysis

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Structural Causality of the Liquid State

The physical state of diphenyl ether derivatives is governed by molecular symmetry and intermolecular forces (

-

stacking).

- Meta-Meta Substitution: The target compound features a 3,3'-substitution pattern. This geometry introduces a "kink" in the molecular backbone, preventing the planar stacking required for efficient crystallization. The rotational freedom around the ether oxygen further increases entropy, favoring the liquid phase.
- Comparison with Para-Isomers: In contrast, para-substituted analogs (e.g., Methyl 4-(4-nitrophenoxy)benzoate) possess a more linear, rod-like structure that facilitates dense packing, often resulting in high-melting solids (

).
- Impurity Profile: The presence of unreacted Methyl 3-hydroxybenzoate (MP

) or 1-Bromo-3-nitrobenzene (MP

) can mislead researchers. If a solid precipitate forms, it is likely a starting material, not the product.

Synthesis Pathway & Phase Transition Workflow

The synthesis typically involves an Ullmann-type coupling or Nucleophilic Aromatic Substitution (

). The transition from solid precursors to a liquid product is a key reaction monitoring indicator.

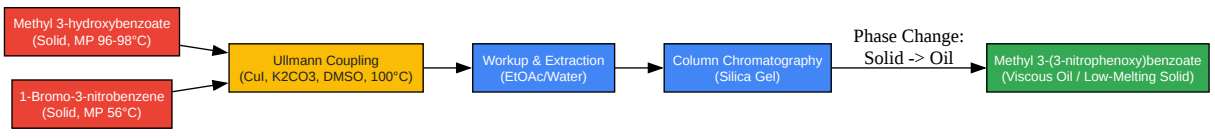

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Figure 1:Reaction workflow illustrating the phase transition from solid precursors to the liquid target ester.

Part 2: Comparative Analysis & Data

The following table contrasts the physical properties of the target compound with its precursors and structural isomers. This data is critical for identifying the correct fraction during purification.

Compound	Structure / Role	Physical State (25°C)	Melting Point (°C)	Key Identification Signal
Methyl 3-(3-nitrophenoxy)benzoate	Target Product	Viscous Oil	< 25 (Predicted)	LC-MS (274)
Methyl 3-hydroxybenzoate	Precursor (Nucleophile)	Crystalline Solid		Phenolic -OH (IR:)
1-Bromo-3-nitrobenzene	Precursor (Electrophile)	Crystalline Solid		No Ester C=O
Methyl 3-nitrobenzoate	Structural Analog	Crystalline Solid		Missing Phenoxy Ether
Methyl 4-(4-nitrophenoxy)benzoate	Para-Isomer	Solid		Symmetry (NMR)

Note on "Oil": While often described as an oil, high-purity samples stored at

may slowly crystallize. However, upon warming to room temperature, they often revert to a liquid or semi-solid state.

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Part 3: Experimental Protocols (Self-Validating Systems)

Since a sharp melting point is not a reliable quality attribute for this compound, the following protocols use Chromatographic Purity and Spectroscopic Identity as the validation standard.

Synthesis & Isolation Protocol

Objective: Synthesize **Methyl 3-(3-nitrophenoxy)benzoate** via Ullmann coupling.

- Reagents:
  - Methyl 3-hydroxybenzoate (1.0 eq)
  - 1-Bromo-3-nitrobenzene (1.2 eq)[1][2][3]
  - Cesium Carbonate (
    , 2.0 eq) or Potassium Carbonate (
)
  - Copper(I) Iodide (
    , 10 mol%)
  - Ligand: N,N-Dimethylglycine (20 mol%)
  - Solvent: 1,4-Dioxane or DMSO (Anhydrous)
- Procedure:
  - Charge an oven-dried flask with solid reagents and evacuate/backfill with Argon (
).
  - Add solvent and stir at
    for 16-24 hours.

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- Checkpoint: Monitor by TLC (Hexane:EtOAc 4:1). The starting phenol (

) should disappear; the product (

) will appear as a UV-active spot.

- Workup:
  - Cool to room temperature. Dilute with Ethyl Acetate (EtOAc).
  - Filter through a Celite pad to remove inorganic salts.
  - Wash filtrate with water (

) and brine (

). Dry over

    .[3]
  - Concentrate in vacuo.[2][3] Result: Dark brown crude oil.

Purification & Characterization

Objective: Isolate the pure ester and validate identity without relying on melting point.

- Column Chromatography:
  - Stationary Phase: Silica Gel (230-400 mesh).
  - Eluent: Gradient from 100% Hexane to 10% EtOAc/Hexane.
  - Observation: The product elutes as a pale yellow to light brown oil.
  - Note: If a solid precipitates in the fractions, check for unreacted 1-bromo-3-nitrobenzene (MP

).

- Validation (The "Self-Validating" Step):

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- 1H NMR (

  , 400 MHz):
  - Look for the methyl ester singlet:

    .
  - Verify the aromatic region (

) integrates to 8 protons.
  - Key Diagnostic: The absence of the broad phenolic -OH singlet (

) confirms the consumption of the starting material.
- LC-MS:
  - Method: C18 Column, Water/Acetonitrile (+0.1% Formic Acid).
  - Expect a peak at

    .

Handling & Storage

- State: Store as a neat oil or concentrated solution.
- Temperature: Keep at

  or

  .
- Crystallization Attempt: If a solid reference standard is absolutely required, dissolve the oil in a minimum amount of hot ethanol or diethyl ether/pentane and store at

  for weeks. However, success is not guaranteed due to the low enthalpy of fusion.

References

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